

Ethyl alpha-bromophenylacetate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Ethyl alpha-bromophenylacetate*

Cat. No.: *B129744*

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An In-depth Technical Guide to the Material Safety of Ethyl α -Bromophenylacetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for ethyl α -bromophenylacetate (CAS No. 2882-19-1), a chemical intermediate used in various laboratory and research applications, including as an initiator in controlled/living radical polymerization of styrene and methyl methacrylate.^{[1][2]} Understanding its properties and associated hazards is critical for safe handling and use in a research and development setting.

Chemical and Physical Properties

Proper storage and handling procedures are predicated on the physical and chemical properties of a substance. Below is a summary of key data for ethyl α -bromophenylacetate.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	[2] [3] [4] [5]
Molecular Weight	243.10 g/mol	[2] [3] [4]
Appearance	Clear colorless to yellow liquid	[1] [5]
Boiling Point	89-92 °C at 0.9 mmHg	[1]
Density	1.389 g/mL at 25 °C	[1]
Flash Point	>110 °C (>230 °F) - closed cup	[6]
Refractive Index	>1.5390 at 20 °C	[1]
Water Solubility	Not miscible or difficult to mix in water	[1] [2]
Sensitivity	Moisture sensitive	[1] [2]

Hazard Identification and Classification

Ethyl α-bromophenylacetate is classified as a hazardous chemical and requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.

GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation

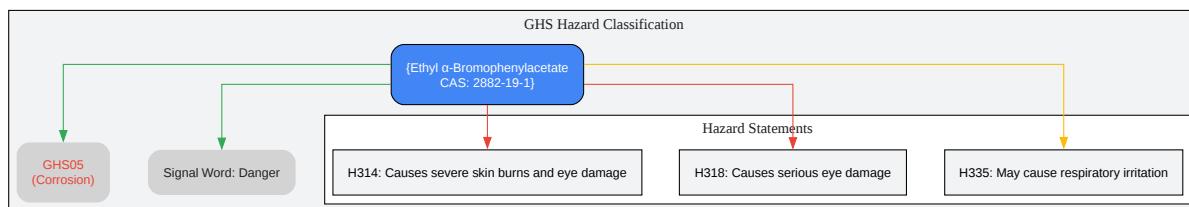
Source:[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

GHS Pictograms and Signal Word

- Pictogram: GHS05 (Corrosion)
- Signal Word: Danger

Source:[3][8]

The following diagram illustrates the GHS classification for ethyl α-bromophenylacetate.



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GHS Hazard Classification Diagram

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize risk.

Handling

- Use only under a chemical fume hood.[6][7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[7][8]
- Avoid breathing mist, vapors, or spray.[6][7]

- Do not get in eyes, on skin, or on clothing.[6][7]
- Wash hands thoroughly after handling.[7]
- Ensure eyewash stations and safety showers are readily accessible.[6][7]

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][6][7]
- Store in a corrosives area.[6][7]
- Store under an inert gas as the material is moisture-sensitive.[1][2]
- Keep away from strong oxidizing agents.[1][6][7]

Experimental Protocols: Emergency First-Aid Procedures

In the event of exposure, immediate and appropriate first-aid is crucial. The following protocols are based on standard safety data sheet recommendations.

Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][8]
- Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- Seek immediate medical attention.[7][8]

Skin Contact

- Immediately take off all contaminated clothing.[7]
- Rinse skin with water or shower for at least 15 minutes.[7]
- Wash contaminated clothing before reuse.[7][8]

- Seek immediate medical attention.[7][8]

Inhalation

- Remove the person to fresh air and keep them comfortable for breathing.[6][7]
- If the person is not breathing, give artificial respiration. Do not use mouth-to-mouth if the victim ingested or inhaled the substance.[7]
- Seek immediate medical attention.[6][7]

Ingestion

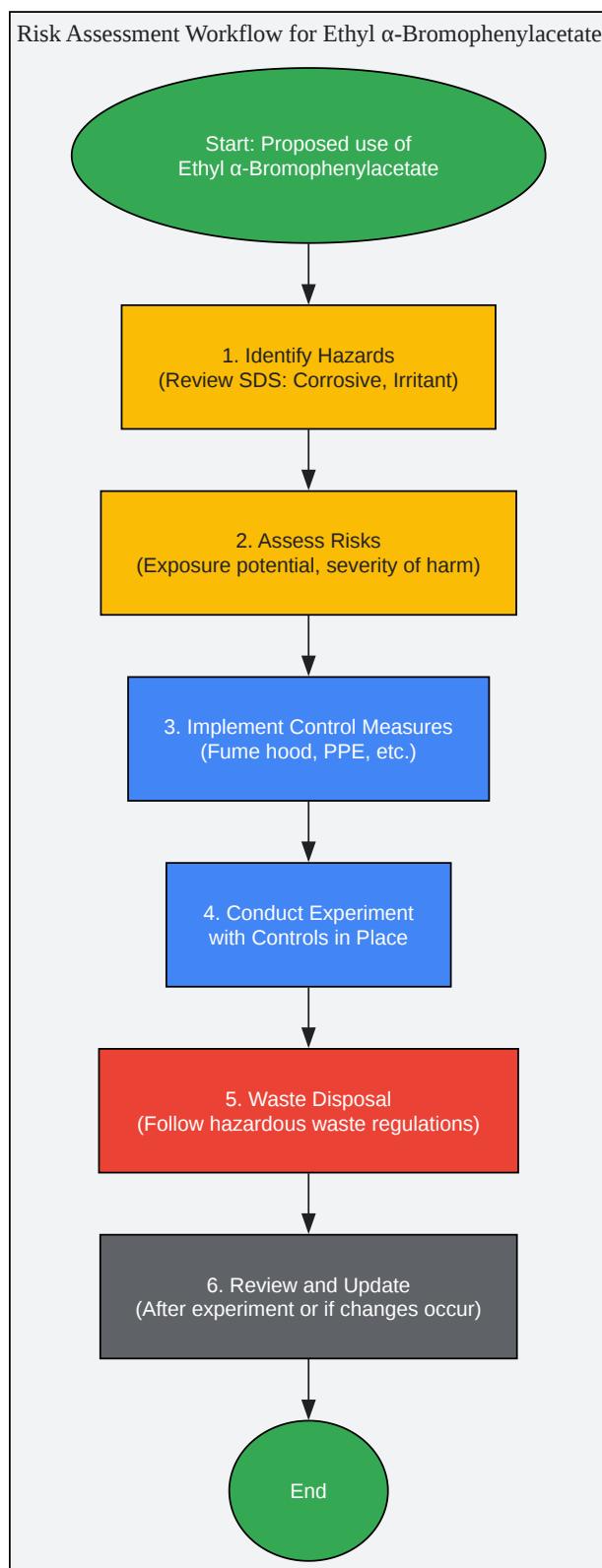
- Rinse mouth with water.[7]
- Do NOT induce vomiting.[6][7]
- Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.[7]
- Call a physician or poison control center immediately.[7]

Toxicological Information

The toxicological properties of ethyl α -bromophenylacetate have not been fully investigated.[6][7] However, based on its classification, it is known to be corrosive and can cause severe burns to the skin and eyes.[3][6][7][8] May be harmful if inhaled or swallowed.[7]

Risk Assessment Workflow

A systematic risk assessment should be conducted before handling ethyl α -bromophenylacetate. The following diagram outlines a general workflow for this process.



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Risk Assessment Workflow Diagram

Disposal Considerations

Ethyl α -bromophenylacetate should be disposed of as hazardous waste.^[7] Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[7] Do not empty into drains.^{[6][7]}

Transport Information

Ethyl α -bromophenylacetate is regulated for transport.

- UN Number: UN3265^{[6][7][9]}
- Proper Shipping Name: CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S. (**Ethyl alpha-bromophenylacetate**)^{[6][7]}
- Hazard Class: 8^{[6][7]}
- Packing Group: II^{[6][7]}

This guide is intended to provide key safety information for ethyl α -bromophenylacetate and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the supplier. Always consult the most current SDS before use.

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